Technical Guide: Physical and Functional Characteristics of 16:0 Glutaryl PE

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Compound of Interest

Compound Name:	*16:0 Glutaryl PE*
CAS No.:	*474923-45-0*
Cat. No.:	*B1504399*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physical characteristics and functional aspects of **16:0 Glutaryl PE** (1,2-dipalmitoyl-sn-glycero-3-phosphoethanolamine-N-glutaryl). The information is tailored for researchers, scientists, and professionals involved in drug development, with a focus on data presentation, experimental methodologies, and the visualization of relevant biological and experimental processes.

Core Physical Characteristics

16:0 Glutaryl PE is a functionalized phospholipid where a glutaryl group is attached to the head of a dipalmitoyl phosphatidylethanolamine (DPPE) molecule. This modification introduces a carboxyl group, altering the physicochemical properties of the lipid and making it suitable for various bioconjugation and drug delivery applications.

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Property	Value	Source
Synonyms	1,2-dipalmitoyl-sn-glycero-3-phosphoethanolamine-N-(glutaryl), N-glutaryl-DPPE	[1]
Molecular Formula	C42H79NNaO11P	[1]
Molecular Weight	828.04 g/mol	[1]
CAS Number	474923-45-0	[1]
Physical Form	Powder	[1]
Purity	>99% (TLC)	[1]
Storage Temperature	-20°C	[1]
Melting Point	Not explicitly available in the searched literature.	
Solubility	Soluble in organic solvents such as chloroform. The addition of a small amount of methanol (e.g., 2%) and water (e.g., 0.5-1%) can aid in the solubilization of long-chain, saturated acidic lipids in chloroform.	[2]
Critical Micelle Concentration (CMC)	Not explicitly available in the searched literature. The CMC of the related lipid 16:0 PC (DPPC) is reported to be 0.46 nM.	[3]

Experimental Protocols

Determination of Melting Point by Differential Scanning Calorimetry (DSC)

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Differential Scanning Calorimetry (DSC) is a thermoanalytical technique used to measure the difference in the amount of heat required to increase the temperature of a sample and a reference. This method is widely used to determine the phase transition temperature (melting point) of lipids.

Methodology:

- Sample Preparation: Accurately weigh 2-10 mg of **16:0 Glutaryl PE** powder into a Tzero hermetic aluminum pan.[4] The sample should be thoroughly dried to prevent interference from solvent evaporation.[4]
- Reference Preparation: Prepare an empty, sealed Tzero hermetic aluminum pan to be used as a reference.[4]
- Instrument Setup:
  - Place the sample and reference pans into the DSC instrument's sample tray.[4]
  - Turn on the nitrogen gas purge (typically 50 ml/min) to provide an inert atmosphere.[4]
  - Set the instrument to the desired temperature program. A typical program involves an initial equilibration step, followed by a controlled heating ramp (e.g., 5°C/min) through the expected melting range, and then a cooling cycle.[5]
- Data Acquisition: Initiate the temperature program. The instrument will record the heat flow difference between the sample and the reference as a function of temperature.
- Data Analysis: The melting point (Tm) is determined as the temperature at which the peak of the endothermic transition occurs on the resulting thermogram.[5] The enthalpy of the transition can be calculated from the area under the peak.

Determination of Solubility in Organic Solvents

The solubility of a lipid in a given solvent is a critical parameter for its handling and formulation.

Methodology:

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- Solvent Selection: Choose a range of organic solvents for testing (e.g., chloroform, methanol, ethanol, acetone).
- Sample Preparation: Add a known excess amount of **16:0 Glutaryl PE** to a fixed volume of the selected solvent in a sealed vial.
- Equilibration: Agitate the mixture at a constant temperature for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Separation of Undissolved Lipid: Centrifuge or filter the suspension to separate the undissolved lipid from the saturated solution.
- Quantification:
  - Take a known volume of the clear supernatant.
  - Evaporate the solvent completely.
  - Determine the mass of the dissolved lipid gravimetrically or by a suitable analytical technique (e.g., HPLC with an appropriate detector).
- Calculation: Express the solubility as mass per unit volume (e.g., mg/mL) or moles per unit volume (e.g., mol/L). For acidic lipids like **16:0 Glutaryl PE** that are difficult to dissolve in pure chloroform, adding a small percentage of methanol and water can improve solubility.[2]

Determination of Critical Micelle Concentration (CMC)

The Critical Micelle Concentration (CMC) is the concentration of a surfactant above which micelles form. Various techniques can be used to determine the CMC, often by monitoring a physical property of the solution that changes abruptly at the CMC.

Methodology using a fluorescent probe (e.g., Pyrene):

- Stock Solutions: Prepare a stock solution of **16:0 Glutaryl PE** in an appropriate buffer and a stock solution of a fluorescent probe like pyrene in a suitable organic solvent (e.g., acetone).
- Sample Preparation: Prepare a series of solutions with varying concentrations of **16:0 Glutaryl PE** in the buffer. Add a small, constant amount of the pyrene stock solution to each

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sample, ensuring the final pyrene concentration is very low.

- Incubation: Allow the samples to equilibrate.
- Fluorescence Measurement: Measure the fluorescence emission spectrum of pyrene in each sample using a spectrofluorometer. The excitation wavelength is typically around 334-339 nm.
- Data Analysis: The ratio of the intensity of the first and third vibronic peaks (I1/I3) in the pyrene emission spectrum is sensitive to the polarity of the microenvironment. In the presence of micelles, pyrene partitions into the hydrophobic core, leading to a decrease in the I1/I3 ratio. Plot the I1/I3 ratio as a function of the logarithm of the **16:0 Glutaryl PE** concentration. The CMC is determined from the inflection point of this plot.[6][7]

Preparation of Liposomes containing 16:0 Glutaryl PE

Liposomes are vesicular structures composed of a lipid bilayer and are commonly used as drug delivery vehicles. **16:0 Glutaryl PE** can be incorporated into liposomes to provide a functionalized surface.

Methodology (Thin-Film Hydration followed by Extrusion):

- Lipid Film Formation:
  - Dissolve **16:0 Glutaryl PE** and other desired lipids (e.g., a neutral helper lipid like DOPC) in a suitable organic solvent mixture (e.g., chloroform/methanol) in a round-bottom flask.
  - Remove the organic solvent using a rotary evaporator under reduced pressure to form a thin, uniform lipid film on the inner wall of the flask.
  - Place the flask under high vacuum for at least 2 hours to remove any residual solvent.
- Hydration:
  - Hydrate the lipid film with an aqueous buffer by gentle rotation. The temperature of the buffer should be above the phase transition temperature of the lipid with the highest Tm. This process results in the formation of multilamellar vesicles (MLVs).

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- Size Reduction (Extrusion):
  - To obtain unilamellar vesicles of a defined size, subject the MLV suspension to extrusion.
  - Load the suspension into an extruder and pass it through polycarbonate membranes with a specific pore size (e.g., 100 nm) multiple times (e.g., 11-21 passes). This process generates large unilamellar vesicles (LUVs) with a more uniform size distribution.
- Characterization: Characterize the resulting liposomes for size, polydispersity index (PDI), and zeta potential using dynamic light scattering (DLS).

Cell Adhesion Assay for Biological Activity

The glutaryl modification of PE can play a role in inflammatory responses. An in vitro cell adhesion assay can be used to assess the biological activity of **16:0 Glutaryl PE**-containing liposomes. This protocol is based on the findings of Guo et al. (2012), who demonstrated that certain aldehyde-modified PEs can induce monocyte adhesion to endothelial cells.[8][9]

Methodology:

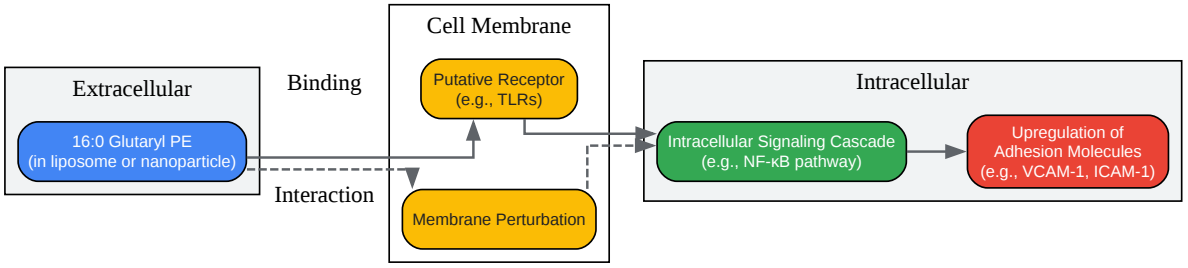
- Cell Culture: Culture human endothelial cells (e.g., HUVECs) to confluence in appropriate multi-well plates. Culture monocytic cells (e.g., THP-1) in suspension.
- Labeling of Monocytes: Label the THP-1 cells with a fluorescent dye (e.g., Calcein-AM) according to the manufacturer's instructions.
- Treatment of Endothelial Cells: Treat the confluent endothelial cell monolayers with various concentrations of **16:0 Glutaryl PE**-containing liposomes (and control liposomes without the modified lipid) for a specified period (e.g., 4-6 hours). Include a positive control (e.g., TNF-α) and a negative control (buffer alone).
- Co-incubation: After treatment, wash the endothelial cells to remove any unbound liposomes. Add the fluorescently labeled THP-1 cells to each well and co-incubate for a period that allows for cell adhesion (e.g., 30-60 minutes).
- Washing: Gently wash the wells multiple times with a suitable buffer to remove any non-adherent THP-1 cells.

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- Quantification:
  - Lyse the remaining adherent cells in the wells.
  - Measure the fluorescence of the lysate using a fluorescence plate reader.
- Data Analysis: The fluorescence intensity is directly proportional to the number of adherent THP-1 cells. Compare the fluorescence values of the treated groups to the control groups to determine the effect of **16:0 Glutaryl PE** on monocyte-endothelial cell adhesion.

Visualizations

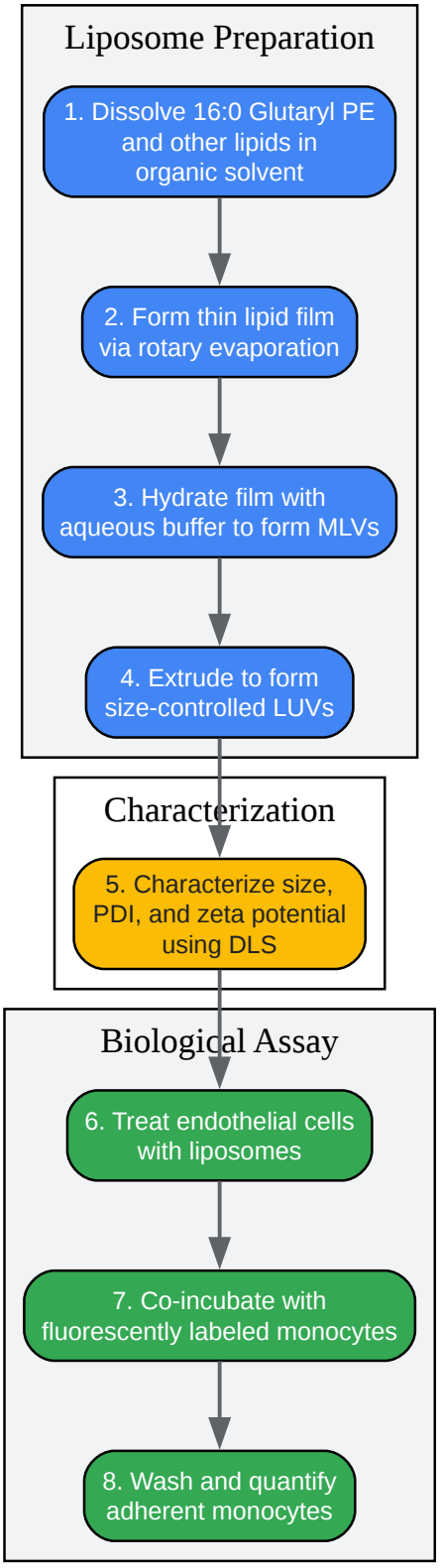
The following diagrams illustrate key processes related to **16:0 Glutaryl PE**.



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Caption: Plausible signaling pathway for **16:0 Glutaryl PE**-induced endothelial cell activation.

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Caption: Experimental workflow for the preparation and biological testing of **16:0 Glutaryl PE**-containing liposomes.

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